

Personal protective equipment for handling Methyl 4-[(chlorosulfonyl)methyl]benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-[(chlorosulfonyl)methyl]benzoate

Cat. No.: B145306

[Get Quote](#)

Essential Safety and Handling Guide for Methyl 4-[(chlorosulfonyl)methyl]benzoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 4-[(chlorosulfonyl)methyl]benzoate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Profile and Hazards

Methyl 4-[(chlorosulfonyl)methyl]benzoate is a chemical compound that requires careful handling due to its hazardous properties. Understanding its profile is the first step toward safety.

Identifier	Value
CAS Number	130047-14-2
Molecular Formula	C9H9ClO4S
Molecular Weight	248.68 g/mol

This compound is classified as causing skin corrosion/irritation.^[1] Always consult the Safety Data Sheet (SDS) before use.

Hazard Identification

Hazard Class	Hazard Statement	Pictogram
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	GHS07

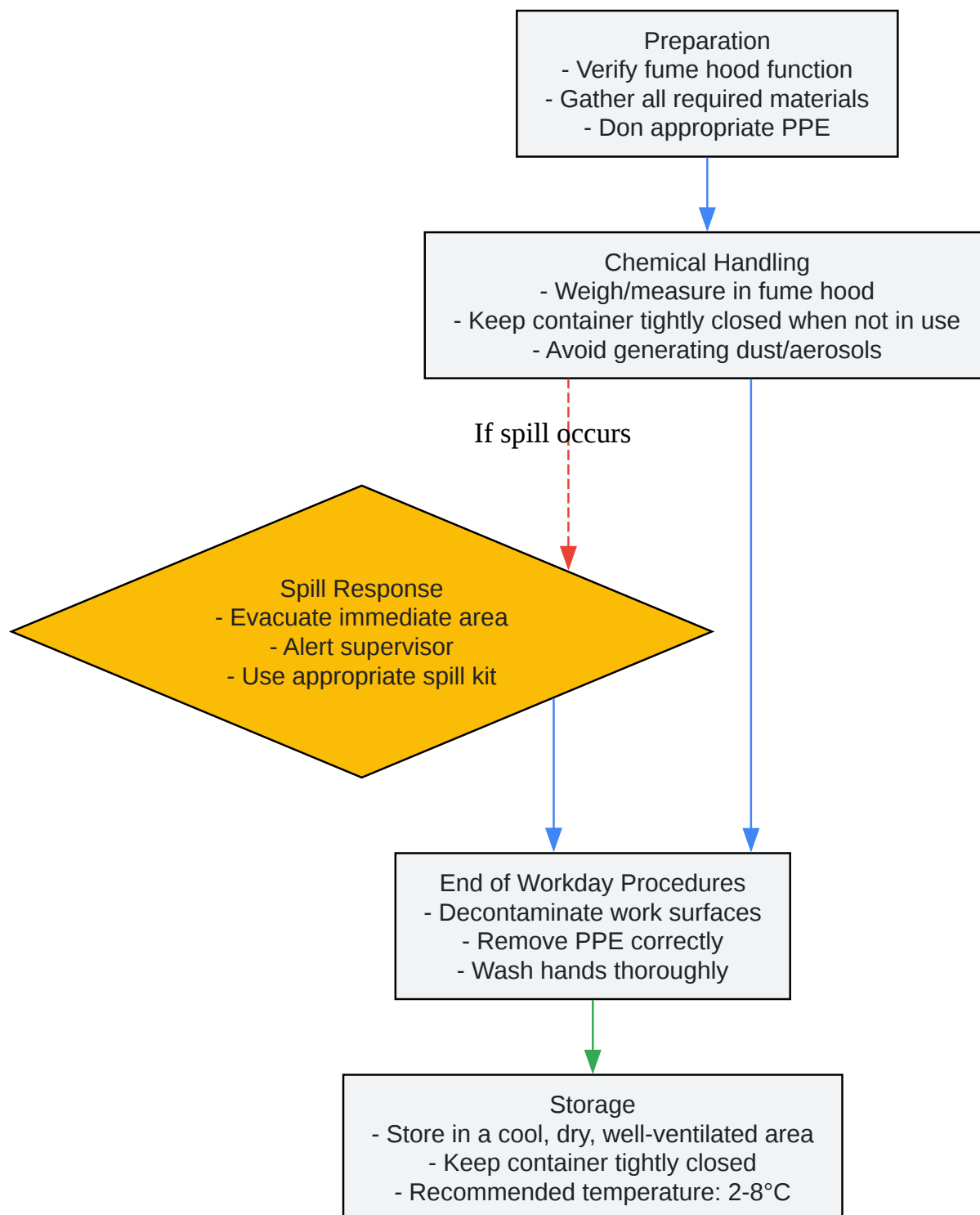
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and prevent chemical-related injuries.

Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Safety glasses with side shields and a face shield	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). ^[1] Provides protection against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant apron	Gloves protect hands from direct contact. ^[2] ^[3] A lab coat or apron protects the body from splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is necessary.	Protects against inhalation of dust, fumes, or vapors. ^[2]
Foot Protection	Closed-toe, chemical-resistant footwear	Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safety.



[Click to download full resolution via product page](#)

Safe handling workflow for **Methyl 4-[(chlorosulfonyl)methyl]benzoate**.

Emergency First Aid Procedures

Immediate response is critical in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[1] Rinse mouth with water.[1] Seek immediate medical attention.

Disposal Plan

Proper disposal of **Methyl 4-[(chlorosulfonyl)methyl]benzoate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization and Segregation

- Chemical Waste: Unused or contaminated **Methyl 4-[(chlorosulfonyl)methyl]benzoate** is considered hazardous waste.

- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and empty containers, should also be treated as hazardous waste.

Disposal Procedure

- Collection:
 - Collect waste in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
 - Do not mix with other waste streams unless explicitly permitted.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: **"Methyl 4-[(chlorosulfonyl)methyl]benzoate"**.
- Storage:
 - Store the waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal:
 - Dispose of the chemical waste and contaminated materials through your institution's licensed hazardous waste disposal service.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Do not dispose of this chemical down the drain.[\[1\]](#)

Empty Container Disposal

- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container should be handled as hazardous waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aaronchem.com [aaronchem.com]
- 2. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 3. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 4-[(chlorosulfonyl)methyl]benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145306#personal-protective-equipment-for-handling-methyl-4-chlorosulfonyl-methyl-benzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

